

Personal protective equipment for handling 3,3-Tetramethyleneglutarimide

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Compound of Interest

Compound Name: 3,3-Tetramethyleneglutarimide

Cat. No.: B196294

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Essential Safety and Handling Guide for 3,3-Tetramethyleneglutarimide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,3-Tetramethyleneglutarimide** (CAS No. 1075-89-4) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Chemical Properties and Hazards

3,3-Tetramethyleneglutarimide is a white to off-white crystalline powder.^{[1][2]} It is classified as toxic if swallowed and toxic to aquatic life with long-lasting effects.^{[3][4]}

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₃ NO ₂ [1]
Molecular Weight	167.21 g/mol [1]
Melting Point	153-155 °C[1][5][6]
Boiling Point	295.79 °C (estimate)[1][5]
Flash Point	162.6 °C[1][5]
Appearance	White to off-white crystalline powder[1][2]
Solubility	Soluble in organic solvents, insoluble in water. [2]

Hazard Identification

Hazard	Classification
Acute Oral Toxicity	Category 3[4]
Aquatic Hazard (long-term)	Hazardous to the aquatic environment, long-term hazard[3][4]
Signal Word	Danger[4]

Personal Protective Equipment (PPE)

To prevent exposure, appropriate personal protective equipment must be worn when handling **3,3-Tetramethyleneglutarimide**. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles or Face Shield	Chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield is recommended where splashing is a risk.[7][8]
Skin	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[4]
Protective Clothing	Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[4][5]	
Respiratory	Air-purifying Respirator	Use only under a chemical fume hood.[4] If ventilation is inadequate, use a NIOSH-approved respirator.

Operational and Handling Plan

Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [4][9]
- Handling Precautions:
 - Avoid contact with skin and eyes.[9]
 - Do not breathe dust.[4]
 - Do not ingest.[4][9]
 - Wash hands and any exposed skin thoroughly after handling.[3][4]

- Do not eat, drink, or smoke when using this product.[3]
- Storage Conditions:
 - Store in a dry, cool, and well-ventilated place.[4][10]
 - Keep container tightly closed.[4][10]
 - Store locked up.[3][4]
 - Incompatible Materials: Strong oxidizing agents and strong bases.[4]

First Aid Measures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor/physician.[3][4] Rinse mouth.[3][4] Do NOT induce vomiting.[4]
If on Skin	Wash off immediately with plenty of water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse.[11] If skin irritation occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes.[11] Remove contact lenses, if present and easy to do. Continue rinsing.[11] If eye irritation persists, get medical advice/attention.[12]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[11][12] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[9]

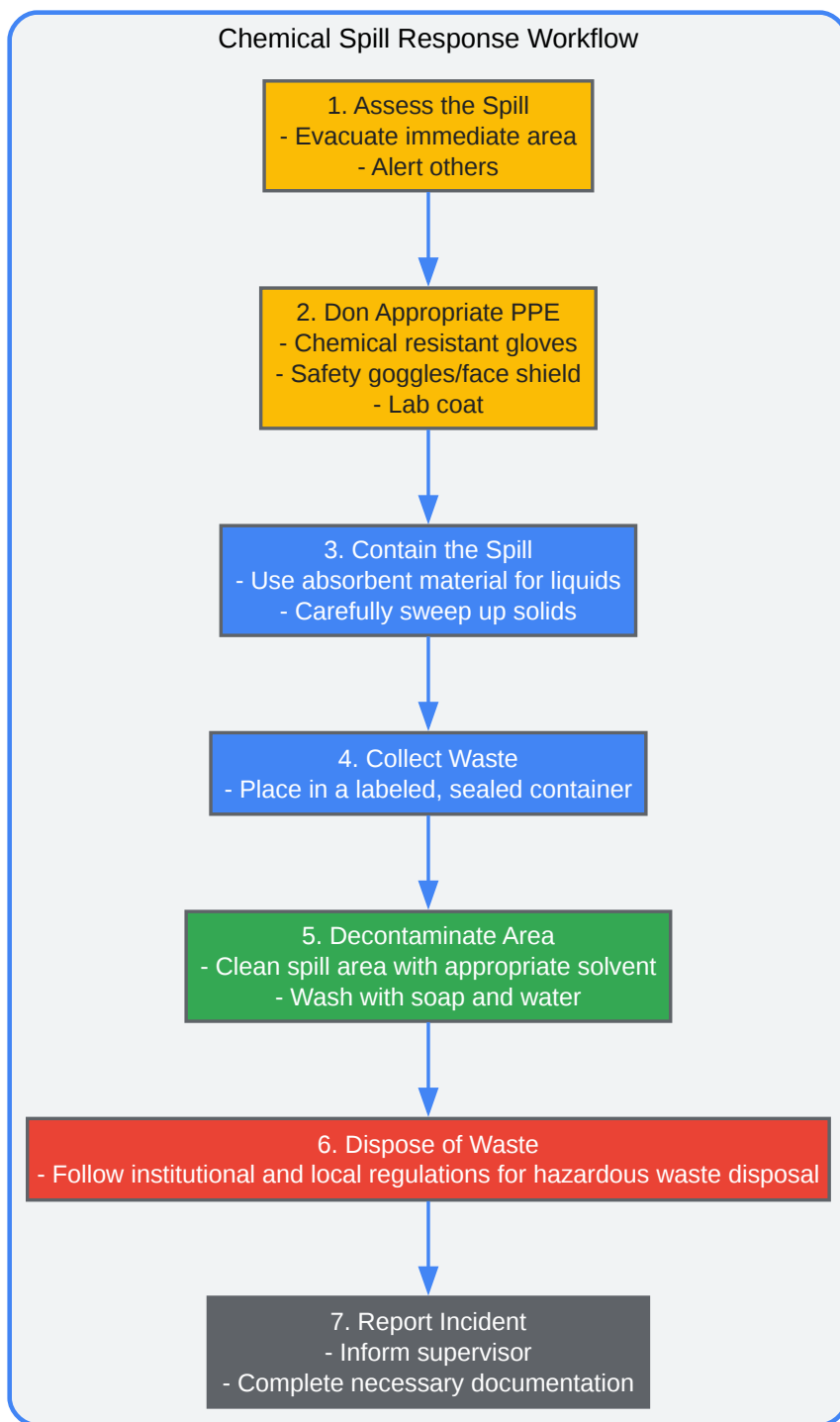
Disposal Plan

Dispose of **3,3-Tetramethyleneglutarimide** and its containers in accordance with all federal, state, and local regulations.

- Chemical Disposal: Dispose of contents/container to an approved waste disposal plant.[3][4]
- Contaminated Packaging: Dispose of in compliance with regulations. Contact a licensed professional waste disposal service for proper disposal.
- Environmental Precautions: Avoid release to the environment.[3] This substance is toxic to aquatic life with long-lasting effects.[3][4] Collect spillage.[3]

Chemical Spill Workflow

The following diagram outlines the procedural steps for handling a chemical spill of **3,3-Tetramethyleneglutarimide**.



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